

Methyl O-acetylricinoleate: A Comprehensive Physicochemical Profile

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Compound of Interest

Compound Name: Methyl O-acetylricinoleate

Cat. No.: B092217

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Introduction

Methyl O-acetylricinoleate is a derivative of ricinoleic acid, the primary fatty acid found in castor oil. It is synthesized by the esterification of ricinoleic acid with methanol, followed by acetylation of the hydroxyl group. This modification of the natural oil results in a compound with unique physicochemical properties, leading to its use in a variety of industrial and pharmaceutical applications. This technical guide provides an in-depth overview of the core physicochemical properties of **Methyl O-acetylricinoleate**, complete with experimental methodologies and a summary of quantitative data.

Physicochemical Properties

Methyl O-acetylricinoleate is characterized as a pale-yellow, oily liquid with a mild odor.^[1] Its chemical structure consists of an 18-carbon chain with a double bond at the C9-C10 position and an acetylated hydroxyl group at the C12 position.

Quantitative Data Summary

The following table summarizes the key quantitative physicochemical properties of **Methyl O-acetylricinoleate** compiled from various sources.

Property	Value	Units
Molecular Formula	C ₂₁ H ₃₈ O ₄	
Molecular Weight	354.52	g/mol
Boiling Point	185 (at 2 mmHg)	°C
204-207 (at 0.5 Torr)	°C	
260 (at 13 mmHg)	°C	
Melting Point	-26	°C
Density	0.94	g/cm ³
Refractive Index	1.459	
Flash Point	198	°C
Solubility	Insoluble in water; Soluble in most organic liquids including ethanol, ether, benzene, chloroform, and petroleum ether. [1] [2]	
CAS Number	140-03-4	

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Methyl O-acetylricinoleate** are not extensively published. However, standard methodologies for fatty acid esters can be applied.

Determination of Boiling Point

The boiling point of **Methyl O-acetylricinoleate** is determined under reduced pressure due to its high molecular weight, which would lead to decomposition at atmospheric pressure. A common method is vacuum distillation.

Methodology:

- A sample of **Methyl O-acetylricinoleate** is placed in a distillation flask.
- The flask is connected to a vacuum pump and a manometer to control and measure the pressure.
- The sample is heated gradually.
- The temperature at which the liquid boils and its vapor condenses is recorded as the boiling point at that specific pressure.

Determination of Melting Point

The melting point is determined using a capillary tube method with a melting point apparatus.

Methodology:

- A small amount of solidified **Methyl O-acetylricinoleate** (achieved by cooling) is introduced into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The temperature is slowly increased.
- The temperature range over which the solid melts to a clear liquid is recorded as the melting point.

Determination of Density

The density can be determined using a pycnometer or a hydrometer.

Methodology (Pycnometer):

- The weight of a clean, dry pycnometer is determined.
- The pycnometer is filled with the sample, and its weight is measured.
- The weight of the pycnometer filled with a reference liquid of known density (e.g., water) is also determined.

- The density of the sample is calculated using the formula: $\text{Density}_{\text{sample}} = (\text{Weight}_{\text{sample}} / \text{Weight}_{\text{reference}}) * \text{Density}_{\text{reference}}$

Determination of Refractive Index

The refractive index is measured using a refractometer.

Methodology:

- A few drops of **Methyl O-acetylricinoleate** are placed on the prism of the refractometer.
- The prism is closed, and the instrument is allowed to equilibrate to a specific temperature (usually 20°C).
- The refractive index is read directly from the instrument's scale.

Determination of Solubility

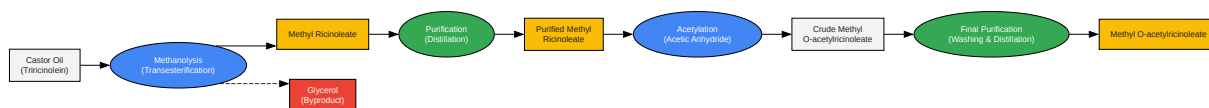
The solubility is determined by visual observation.

Methodology:

- A small, measured amount of **Methyl O-acetylricinoleate** is added to a test tube containing a measured volume of a solvent.
- The mixture is agitated.
- The solubility is determined by observing whether the sample dissolves completely, forms a suspension, or is immiscible. This is repeated with various solvents.

Synthesis and Purification Workflow

The industrial production of **Methyl O-acetylricinoleate** typically involves a two-step process starting from castor oil. The following diagram illustrates the general workflow.



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Caption: Workflow for the synthesis and purification of **Methyl O-acetylricinoleate**.

Conclusion

Methyl O-acetylricinoleate possesses a unique combination of properties, including a wide liquid range, good solubility in organic solvents, and a high boiling point, which make it a versatile compound for various applications. The standardized experimental protocols outlined provide a basis for the consistent and accurate determination of its physicochemical characteristics, which is crucial for quality control and the development of new applications in the pharmaceutical and chemical industries.

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References

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